

Gymnoside IX: A Technical Overview of its Discovery, Properties, and Postulated Biological Activity

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Compound of Interest

Compound Name: Gymnoside IX

Cat. No.: B12374592

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Abstract

Gymnoside IX, more formally recognized in scientific literature as Gymnemic Acid IX, is a complex triterpenoid saponin. First identified in the leaves of *Gymnema sylvestre*, this compound belongs to a class of molecules known for their unique biological activities, including the suppression of sweet taste. This technical guide provides a comprehensive overview of the discovery and history of **Gymnoside IX**, its physicochemical properties, and its purported cytotoxic effects. Detailed experimental protocols for its isolation and structure elucidation, derived from seminal research, are presented. Additionally, this document outlines the current understanding of its mechanism of action, including a visualization of the postulated signaling pathway.

Discovery and History

Gymnoside IX, also known as Gymnemic Acid IX, was first isolated and its structure elucidated in 1992 by a team of researchers led by H.M. Liu.^{[1][2][3]} The discovery was part of a broader investigation into the antisweet principles of the plant *Gymnema sylvestre*, a woody climbing shrub native to the tropical forests of India, Africa, and Australia.^{[1][2][3][4][5]} The leaves of this plant have a long history of use in traditional medicine.

The initial confusion in nomenclature, with some commercial suppliers referring to it as **Gymnoside IX** and linking it to the orchid genus *Gymnadenia*, is likely due to the prevalence of other "Gymnoside" compounds isolated from that species.^[6] However, the primary scientific literature firmly establishes its origin from *Gymnema sylvestre*.^{[1][2][3]}

Physicochemical Properties

The fundamental physicochemical characteristics of **Gymnoside IX** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C51H64O24	[7]
Molecular Weight	1061.00 g/mol	[7]
IUPAC Name	bis[[4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]methyl] (2R)-2-[(2S,3R,4R,5S,6R)-6-(acetyloxymethyl)-3,4-dihydroxy-5-[(E)-3-phenylprop-2-enoyl]oxyoxan-2-yl]oxy-2-(2-methylpropyl)butanedioate	[7]
CAS Number	898827-00-4	[6][8]
Topological Polar Surface Area (TPSA)	363.00 Å ²	[7]
Hydrogen Bond Donors	10	[7]
Hydrogen Bond Acceptors	24	[7]
Rotatable Bonds	22	[7]

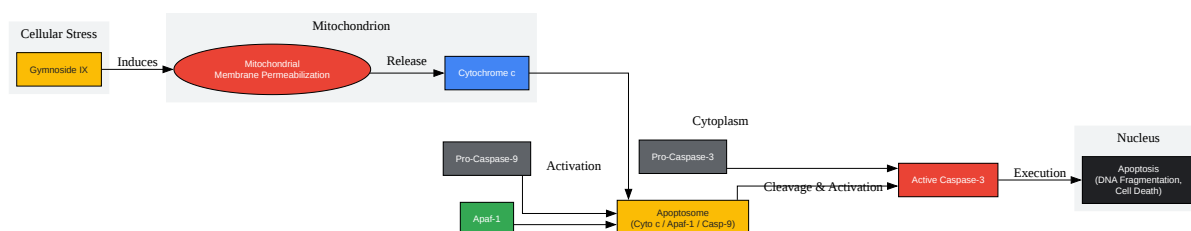
Biological Activity and Postulated Mechanism of Action

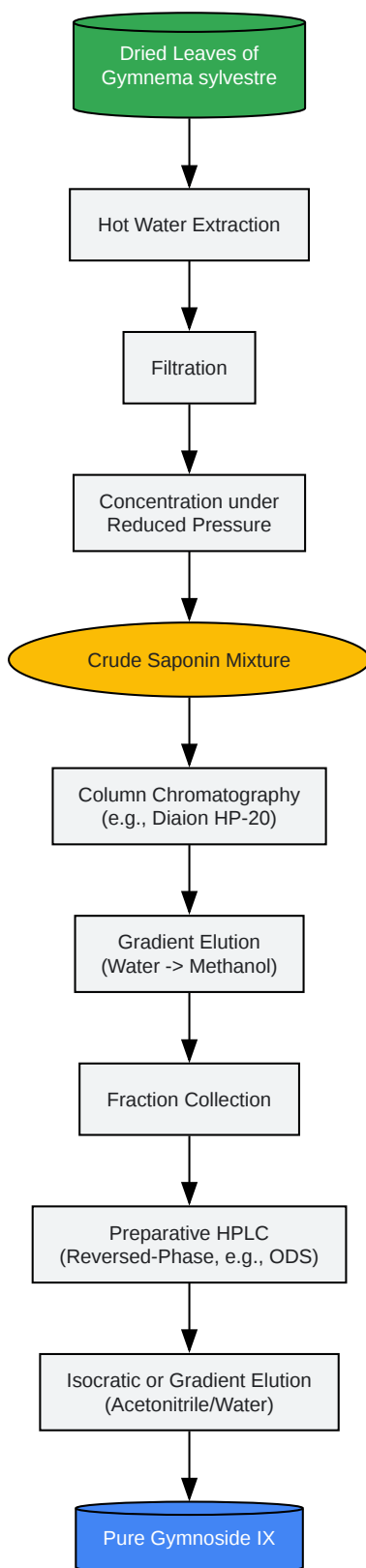
Gymnoside IX is reported to be a cytotoxic compound, indicating its potential as a candidate for anti-cancer drug development.[8] While specific, peer-reviewed quantitative data such as IC50 values are not readily available in the public domain, commercial sources suggest that its mode of action involves the induction of apoptosis in cancer cells through mitochondrial pathways.[8] This process is described as involving the disruption of the cell membrane's integrity and interference with cellular signaling, ultimately leading to programmed cell death.[8]

Biological Activity	Description	Reference
Cytotoxicity	Exhibits cytotoxic properties against cancer cells.	[8]
Mechanism of Action	Induces apoptosis via the intrinsic (mitochondrial) pathway.	[8]

Postulated Signaling Pathway

The intrinsic, or mitochondrial, pathway of apoptosis is a highly regulated process central to cellular homeostasis and a common target for chemotherapeutic agents. In this pathway, cellular stress signals converge on the mitochondria, leading to the release of pro-apoptotic factors into the cytoplasm. While specific studies on **Gymnoside IX**'s interaction with this pathway are limited, a generalized representation of this signaling cascade is provided below.





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